In-Depth Technical Guide to DASPEI Dye: From Discovery to Application

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Daspei*
CAS No.:	*3785-01-1*
Cat. No.:	*B149288*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **DASPEI** (2-(4-(Dimethylamino)styryl)-N-ethylpyridinium iodide), a cationic styryl dye renowned for its utility in vital mitochondrial staining. This document delves into the historical context of its discovery, its detailed photophysical and chemical properties, and its mechanism of action. Furthermore, it presents detailed experimental protocols for its application in assessing mitochondrial membrane potential and includes diagrammatic representations of key pathways and workflows to facilitate a deeper understanding for researchers and drug development professionals.

Discovery and History

While the precise first synthesis of **DASPEI** is not prominently documented in readily available literature, it belongs to the class of styryl dyes, which have been a subject of scientific interest for their unique photophysical properties. Styryl dyes, characterized by a donor-pi-acceptor structure, have been explored for various applications, including as fluorescent probes for

© 2026 BenchChem. All rights reserved.

biological systems. The development of **DASPEI** as a mitochondrial stain likely emerged from research into cationic, lipophilic dyes that can accumulate in mitochondria driven by the negative mitochondrial membrane potential. Its use in biological research for visualizing mitochondria and assessing their function has been established in numerous publications.

Physicochemical Properties

DASPEI is a red solid with the chemical formula $C_{17}H_{21}IN_2$ and a molecular weight of 380.27 g/mol . Its structure consists of a dimethylamino-substituted styryl group attached to an N-ethylpyridinium iodide, rendering it a cationic molecule.

Property	Value	Source
Chemical Formula	$C_{17}H_{21}IN_2$	[1]
Molecular Weight	380.27 g/mol	[1]
CAS Number	3785-01-1	[1]
Appearance	Red solid	[2]
Solubility	Soluble in DMSO and methanol	[2][3]
Melting Point	267 °C (decomposes)	[2]

Photophysical Characteristics

DASPEI is characterized by a significant Stokes shift, which is the difference between the absorption and emission maxima. This property is advantageous for fluorescence microscopy as it minimizes self-absorption and improves signal-to-noise ratio. There are some discrepancies in the reported excitation and emission maxima in the literature, which may be attributed to the solvent environment and the instrumentation used.

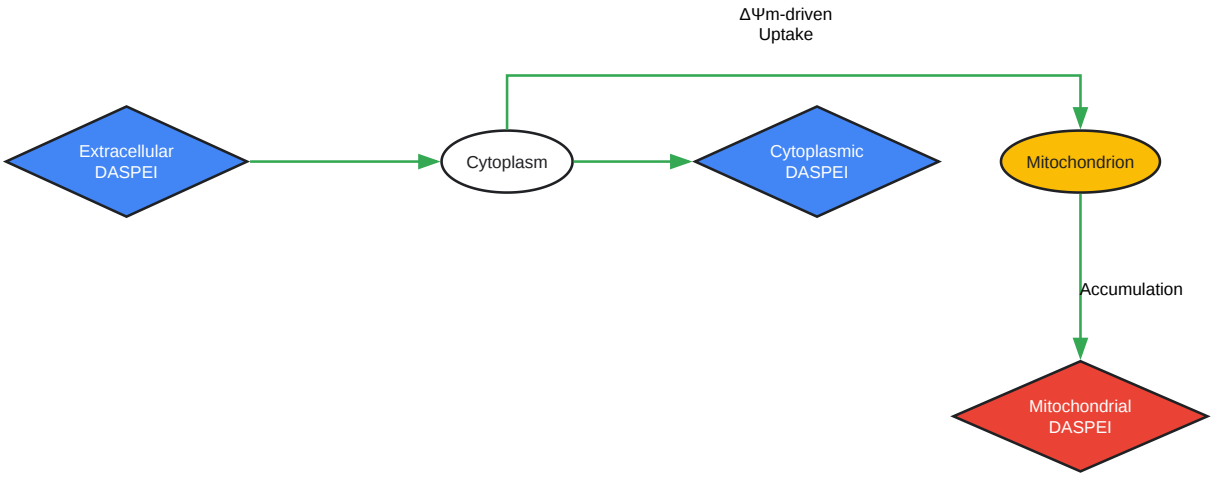
© 2026 BenchChem. All rights reserved.

Parameter	Value	Solvent/Condition	Source
Absorption Maximum (λabs)	457-463 nm	Methanol	[2]
461 nm	Methanol	[1]	
Emission Maximum (λem)	589 nm	Methanol	[1]
Molar Extinction Coefficient (ε)	36,000-41,000 $M^{-1}cm^{-1}$	Methanol (at 457-463 nm)	[2]
Quantum Yield (Φf)	Not explicitly reported	-	
Stokes Shift	> 70 nm	[4]	

Mechanism of Mitochondrial Accumulation

The accumulation of **DASPEI** within mitochondria is a direct consequence of the mitochondrial membrane potential (ΔΨm). The interior of a healthy mitochondrion is negatively charged relative to the cytoplasm. As a cationic molecule, **DASPEI** is electrophoretically driven across the inner mitochondrial membrane into the mitochondrial matrix. This process is dependent on the integrity and magnitude of the mitochondrial membrane potential.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

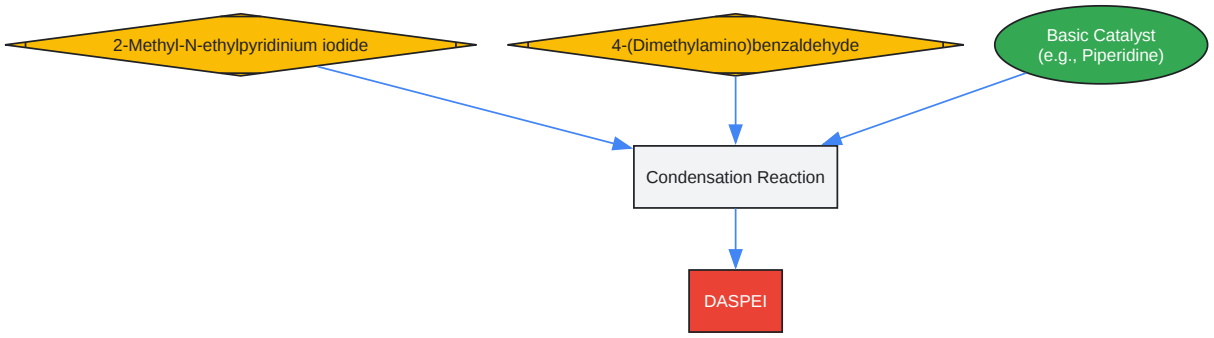
Figure 1: DASPEI uptake and mitochondrial accumulation pathway.

Experimental Protocols

Synthesis of **DASPEI**

While a specific, detailed synthesis protocol for **DASPEI** is not readily available in peer-reviewed literature, a general method for synthesizing similar styryl dyes involves the condensation of an active methyl-containing heterocyclic quaternary salt with an aromatic aldehyde in the presence of a basic catalyst. For **DASPEI**, this would involve the reaction of 2-methyl-N-ethylpyridinium iodide with 4-(dimethylamino)benzaldehyde.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: General synthesis workflow for **DASPEI**.

Staining of Live Cells and Measurement of Mitochondrial Membrane Potential

This protocol is adapted for staining live cells to visualize mitochondria and can be used for qualitative and quantitative assessment of mitochondrial membrane potential.

Materials:

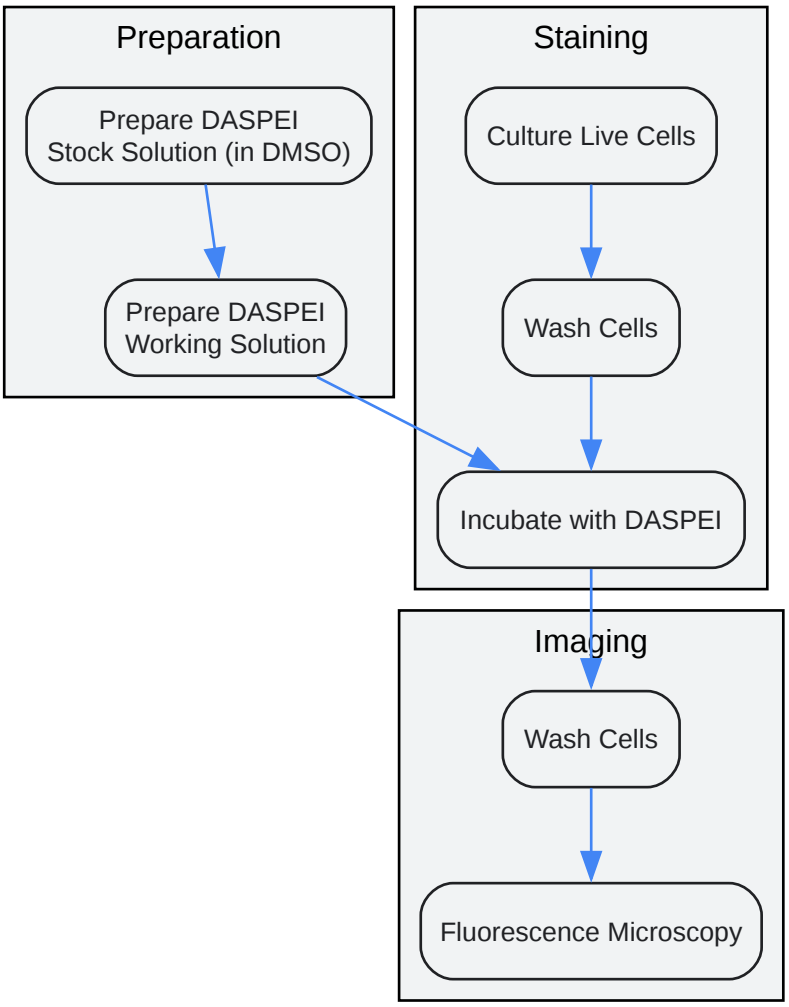
- **DASPEI** stock solution (1-10 mM in DMSO)
- Cell culture medium or a suitable buffer (e.g., HBSS)
- Live cells cultured on a suitable imaging dish or plate
- Fluorescence microscope with appropriate filter sets (e.g., excitation ~460 nm, emission ~590 nm)
- (Optional) Mitochondrial membrane potential disruptor for control (e.g., CCCP)

Procedure:

© 2026 BenchChem. All rights reserved.

- Prepare **DASPEI** working solution: Dilute the **DASPEI** stock solution in pre-warmed cell culture medium or buffer to a final concentration of 1-10 µM. The optimal concentration may vary depending on the cell type and experimental conditions and should be determined empirically.
- Cell Staining:
  - Remove the culture medium from the cells.
  - Wash the cells once with pre-warmed buffer.
  - Add the **DASPEI** working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Washing:
  - Remove the staining solution.
  - Wash the cells two to three times with pre-warmed buffer to remove excess dye.
- Imaging:
  - Add fresh pre-warmed buffer or medium to the cells.
  - Image the cells using a fluorescence microscope. Healthy cells with a high mitochondrial membrane potential will exhibit bright mitochondrial staining.
- (Optional) Control for Mitochondrial Membrane Potential:
  - Treat a parallel set of cells with a mitochondrial uncoupler like CCCP (e.g., 10 µM for 10-15 minutes) before or during **DASPEI** staining. A significant reduction in fluorescence intensity in the CCCP-treated cells confirms that the **DASPEI** staining is dependent on the mitochondrial membrane potential.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3: Experimental workflow for live-cell staining with **DASPEI**.

Applications in Research and Drug Development

DASPEI's primary application is in the study of mitochondrial function. Its fluorescence intensity directly correlates with the mitochondrial membrane potential, making it a valuable tool for:

- Assessing mitochondrial health: A decrease in **DASPEI** fluorescence can indicate mitochondrial dysfunction.
- Screening for drug toxicity: Many drugs can have off-target effects on mitochondria. **DASPEI** can be used in high-throughput screening assays to identify compounds that disrupt the

© 2026 BenchChem. All rights reserved.

mitochondrial membrane potential.

- Studying apoptosis: The dissipation of mitochondrial membrane potential is an early event in apoptosis. **DASPEI** can be used to monitor this process.
- Investigating diseases with mitochondrial involvement: Many neurodegenerative diseases, metabolic disorders, and cancers are associated with mitochondrial dysfunction. **DASPEI** can be used to study these pathologies in cell and animal models.

Conclusion

DASPEI is a versatile and widely used fluorescent dye for the vital staining of mitochondria. Its membrane potential-dependent accumulation provides a reliable method for assessing mitochondrial health and function. This guide has provided a comprehensive overview of its properties, mechanism, and application, offering researchers and drug development professionals a valuable resource for utilizing this powerful tool in their studies. Further research to definitively establish its quantum yield and uncover its detailed discovery history would be beneficial to the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. 2- 4-(Dimethylamino)styryl -1-ethylpyridinium iodide = 99 HPLC, solid 3785-01-1 [sigmaaldrich.com]
- 3. 2- 4-(Dimethylamino)styryl -1-ethylpyridinium iodide = 99 HPLC, solid 3785-01-1 [sigmaaldrich.com]
- 4. Cationic styryl dyes for DNA labelling and selectivity toward cancer cells and Gram-negative bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to DASPEI Dye: From Discovery to Application]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b149288/docs#in-depth-technical-guide-to-daspei-dye-from-discovery-to-application]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check